

Application Notes and Protocols for Increasing Intracellular Glutathione (GSH) Levels Using Nacystelyn

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Compound of Interest

Compound Name: Nacystelyn

Cat. No.: B1676903

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Introduction

Glutathione (GSH) is a critical tripeptide antioxidant that plays a central role in protecting cells from oxidative damage, detoxifying harmful substances, and maintaining cellular redox homeostasis. Depletion of intracellular GSH is implicated in the pathogenesis of numerous diseases, making the augmentation of GSH levels a key therapeutic strategy. **Nacystelyn** (NAL), a lysine salt of N-acetylcysteine (NAC), has emerged as a potent precursor for GSH synthesis. These application notes provide detailed protocols and data for utilizing **Nacystelyn** to effectively increase intracellular GSH levels in a research setting.

Nacystelyn, like its well-established counterpart N-acetylcysteine (NAC), functions by providing the rate-limiting amino acid, L-cysteine, for the de novo synthesis of glutathione.[1][2] Once inside the cell, NAL is deacetylated to yield cysteine, which is then incorporated into the GSH synthesis pathway.[2] A key advantage of **Nacystelyn** is its neutral pH in solution, in contrast to the acidic nature of NAC, which can be beneficial for cellular health in in vitro systems.[3] Furthermore, studies have shown that **Nacystelyn** can be more effective than NAC at increasing intracellular GSH levels.[3]

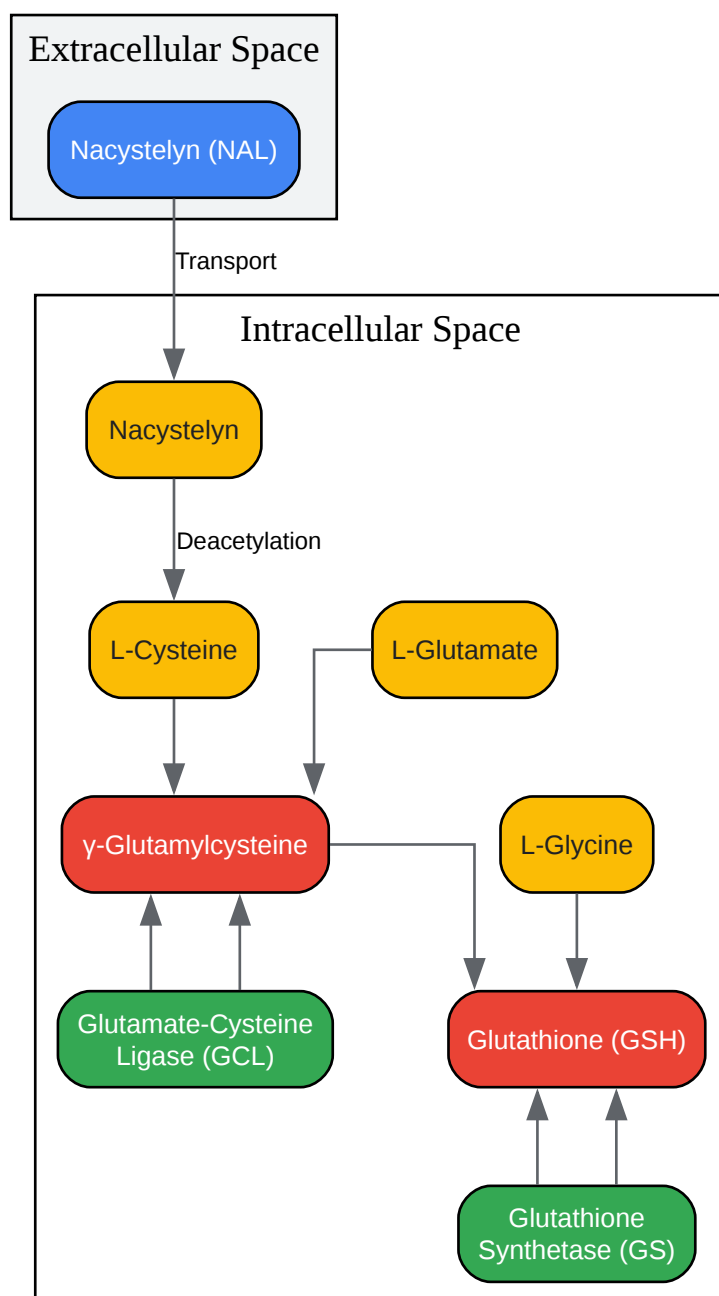
Data Presentation

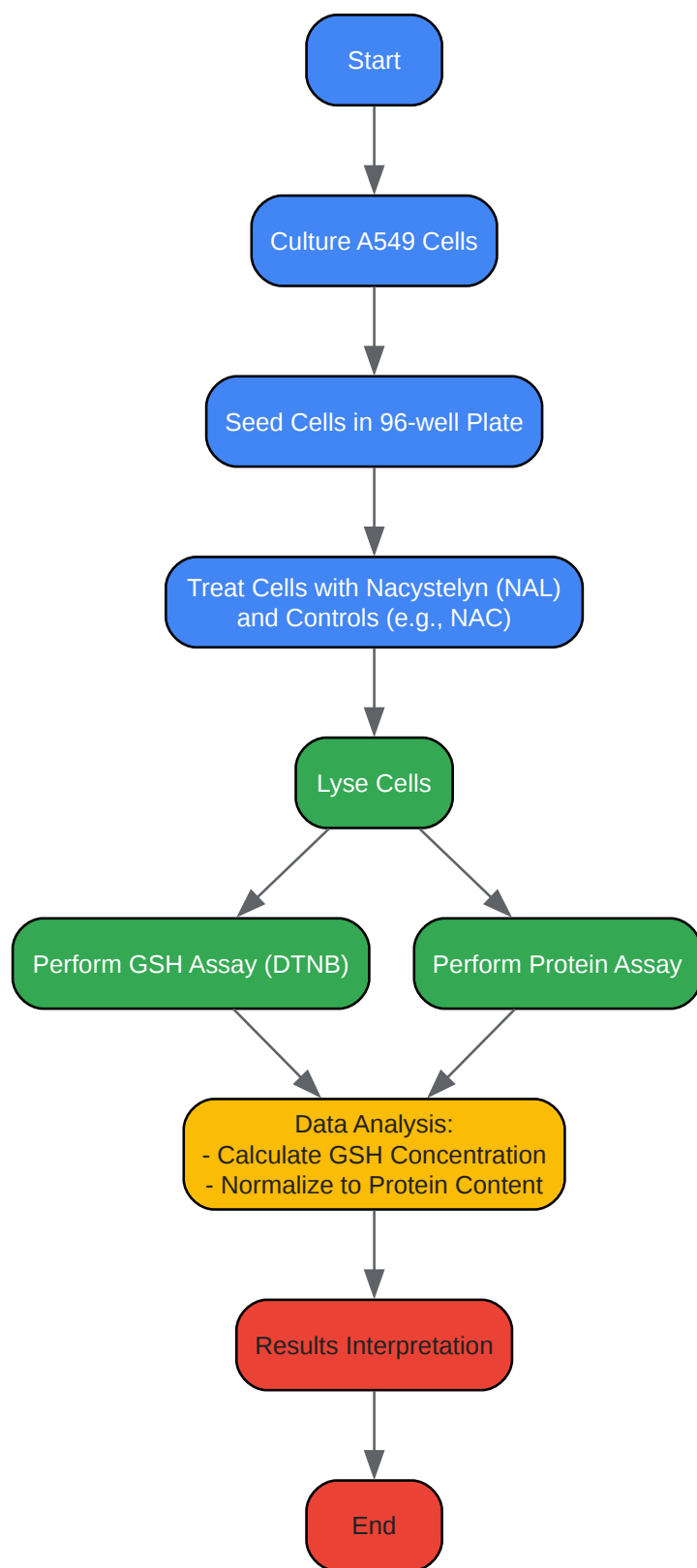
The following table summarizes the comparative effects of **Nacystelyn** (NAL) and N-acetylcysteine (NAC) on total intracellular glutathione levels in A549 human lung adenocarcinoma cells.

Compound	Concentration (mol/L)	Total Intracellular GSH (mol per 10 ⁶ cells)	Reference
Control	0	Not specified	[3]
N-acetylcysteine (NAC)	2 x 10 ⁻⁴	4.5 ± 1.1 x 10 ⁻⁶	[3]
Nacystelyn (NAL)	2 x 10 ⁻⁴	8.3 ± 1.6 x 10 ⁻⁶	[3]

Signaling Pathway

The diagram below illustrates the mechanism by which **Nacystelyn** increases intracellular GSH levels.





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References

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